

Safety and handling precautions for 1-Ethynyl-3-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name:	1-Ethynyl-3-(trifluoromethoxy)benzene
Cat. No.:	B1593456

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An In-depth Technical Guide for the Safe Handling and Use of **1-Ethynyl-3-(trifluoromethoxy)benzene**

Introduction: Understanding the Compound

1-Ethynyl-3-(trifluoromethoxy)benzene (CAS No. 866683-57-0) is an aromatic organic compound of increasing interest in pharmaceutical and agrochemical research.^[1] Its structure, featuring a terminal alkyne (ethynyl group) and a trifluoromethoxy substituent on a benzene ring, makes it a versatile building block in organic synthesis. The trifluoromethoxy group (-OCF₃) is a bioisostere of other functional groups and is known to enhance properties like metabolic stability and lipophilicity in drug candidates, which can improve their *in vivo* uptake and transport.^{[1][2]} The ethynyl group provides a reactive handle for various coupling reactions, such as "click chemistry," making it valuable for constructing more complex molecules.^[3]

However, the very features that make this compound synthetically attractive also necessitate a rigorous and well-understood set of safety and handling protocols. This guide provides a comprehensive overview of the known hazards, risk mitigation strategies, and emergency procedures for **1-Ethynyl-3-(trifluoromethoxy)benzene** to ensure its safe use in a research and development setting.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of a chemical's intrinsic hazards is the foundation of laboratory safety. While comprehensive toxicological data for **1-Ethynyl-3-(trifluoromethoxy)benzene** is not fully available, its classification under the Globally Harmonized System (GHS) provides a clear framework for risk assessment.[4][5] The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system.[4]

GHS Classification

The compound is consistently classified with the following hazards by suppliers.[4][6]

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	Flame	Danger[4][6]
Corrosion/Irritation	Category 2	H315: Causes skin irritation	Exclamation Mark	Danger[4][6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Exclamation Mark	Danger[4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Exclamation Mark	Danger[4][6]

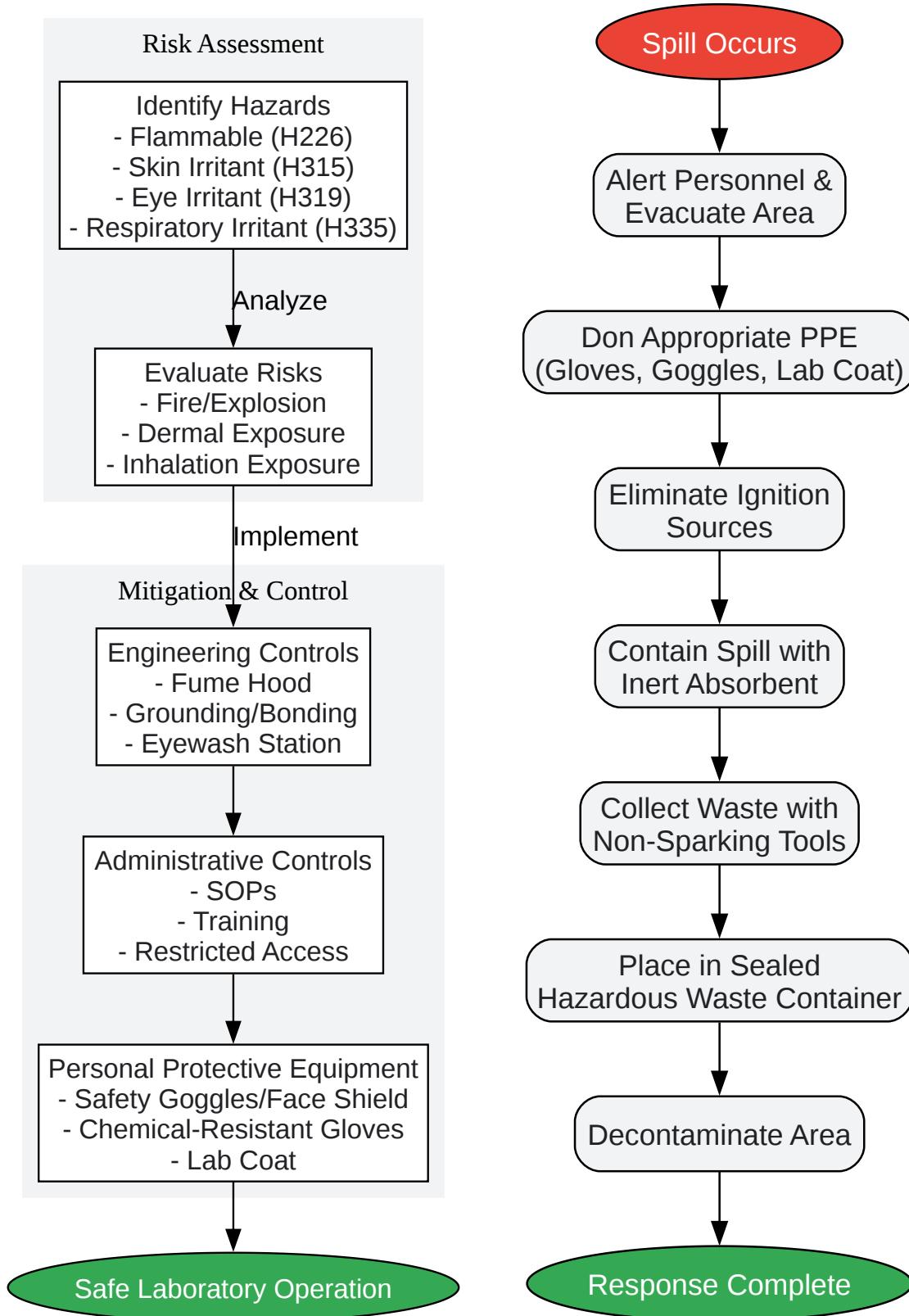
Causality of Hazards

- Flammability: As a benzene derivative with a relatively low molecular weight, the compound has a flash point that classifies it as a Category 3 flammable liquid.[4][7] Its vapors can form an explosive mixture with air and may travel to an ignition source and flash back.[8]
- Irritation: The aromatic ring and functional groups can interact with biological tissues.

- Skin & Eye Irritation: Direct contact can lead to irritation, redness, and discomfort.[4][9]
Prolonged or repeated exposure may cause more significant effects.
- Respiratory Irritation: Inhalation of vapors or aerosols can irritate the mucous membranes and respiratory tract, leading to coughing and discomfort.[4][8]

Risk Assessment Workflow

The following workflow illustrates the logical process from hazard identification to the implementation of control measures.

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